

Sinapic Acid: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Sinapic acid*

Cat. No.: B1216353

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An In-depth Examination of its Chemical Properties, Biological Activity, and Experimental Applications

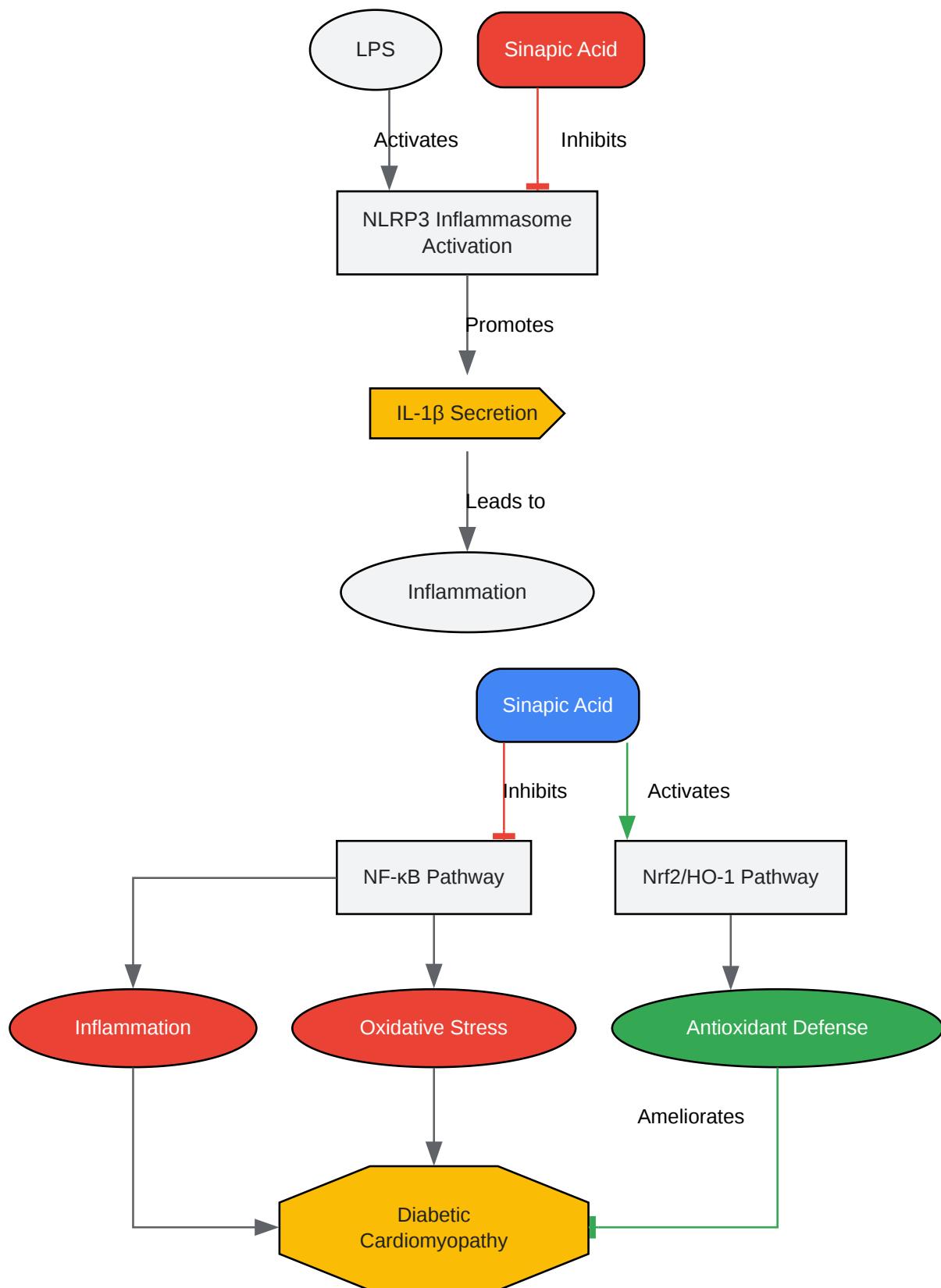
Sinapic acid, a naturally occurring hydroxycinnamic acid, is a compound of significant interest to the scientific community. Found in a variety of plant sources, including mustard seeds, berries, and cereals, it has demonstrated a wide range of biological activities.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) This technical guide provides a comprehensive overview of **sinapic acid**, focusing on its chemical identity, experimental protocols for its study, and its role in key signaling pathways.

Core Chemical and Physical Properties

Sinapic acid, also known as 3,5-dimethoxy-4-hydroxycinnamic acid, is a phenylpropanoid.[\[2\]](#) [\[6\]](#) Its chemical and physical properties are summarized below.

Property	Value	Source
CAS Number	530-59-6	[3] [6] [7] [8] [9]
Molecular Formula	C ₁₁ H ₁₂ O ₅	[3] [6] [7] [8]
Molecular Weight	224.21 g/mol	[3] [7] [8] [9]
IUPAC Name	3-(4-hydroxy-3,5-dimethoxyphenyl)prop-2-enoic acid	[10]
Synonyms	Sinapinic acid, 3,5-Dimethoxy-4-hydroxycinnamic acid	[3] [6] [7] [8] [10]
Melting Point	~202-205 °C (decomposes)	[3] [9]
Purity (typical)	≥98%	[3] [6] [7]
SMILES	COC1=CC(=CC(=C1O)OC)C=CC(=O)O	[6] [10]
InChI	1S/C11H12O5/c1-15-8-5-7(3-4-10(12)13)6-9(16-2)11(8)14/h3-6,14H,1-2H3,(H,12,13)/b4-3+	[3] [6]

Chemical Structure

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- To cite this document: BenchChem. [Sinapic Acid: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1216353#sinapic-acid-cas-number-and-chemical-structure>

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